

Handling and safety precautions for tert-Butyl 3-(tosyloxy)piperidine-1-carboxylate

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Compound of Interest

Compound Name: *tert-Butyl 3-(tosyloxy)piperidine-1-carboxylate*

Cat. No.: B153226

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Technical Support Center: tert-Butyl 3-(tosyloxy)piperidine-1-carboxylate

This guide provides essential safety and handling information for researchers, scientists, and drug development professionals working with **tert-Butyl 3-(tosyloxy)piperidine-1-carboxylate**.

Frequently Asked Questions (FAQs)

What are the primary hazards associated with **tert-Butyl 3-(tosyloxy)piperidine-1-carboxylate**?

tert-Butyl 3-(tosyloxy)piperidine-1-carboxylate is classified with the following hazard statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation).^{[1][2]} It is crucial to handle this compound with appropriate personal protective equipment and in a well-ventilated area.

What personal protective equipment (PPE) is required when handling this compound?

- Eye/Face Protection: Wear tightly sealing safety goggles or a face shield.^[3]
- Skin Protection: Use impervious gloves, a chemical-resistant apron, and boots.^[3] Long-sleeved clothing is also recommended.^[4]

- Respiratory Protection: If working in an area with poor ventilation or if dust formation is likely, use a NIOSH/MSHA or European Standard EN 149 approved respirator with a particulate filter.[3][4]

How should I properly store **tert-Butyl 3-(tosyloxy)piperidine-1-carboxylate**?

Store the compound in a tightly closed container in a dry, cool, and well-ventilated place.[3][5]

Some sources recommend storage at 2-8°C, sealed in a dry environment. It is also advised to store it under an inert atmosphere.[3]

What should I do in case of a spill?

For minor spills, immediately shut off all possible sources of ignition.[4] Wear appropriate PPE, including respiratory protection, gloves, and safety glasses.[4][6] Use dry clean-up procedures to avoid generating dust.[6] Sweep or vacuum up the spilled material and place it in a sealed container for disposal.[6] After the material has been collected, wash the spill area.[7] For larger spills, evacuate the area and alert emergency responders.[4]

What are the proper first-aid measures for exposure?

- Inhalation: Move the individual to fresh air and keep them in a position comfortable for breathing. If the person feels unwell, call a poison center or doctor.[3]
- Skin Contact: Immediately wash the affected area with plenty of soap and water.[3] If skin irritation occurs, seek medical advice.[3] Remove and wash contaminated clothing before reuse.[3]
- Eye Contact: Rinse cautiously with water for several minutes.[3] If contact lenses are present, remove them if it is easy to do so and continue rinsing.[3] If eye irritation persists, get medical attention.[3]
- Ingestion: If swallowed, get medical help.[2] Rinse the mouth with water.[2]

Quantitative Data Summary

| Property | Value | Source |
|---------------------|---|--------|
| Molecular Formula | C ₁₇ H ₂₅ NO ₅ S | [1] |
| Molecular Weight | 355.45 g/mol | [1] |
| Hazard Statements | H302, H315, H319, H335 | [1] |
| Signal Word | Warning | [1] |
| Storage Temperature | Room Temperature or 2-8°C | |

Experimental Protocols

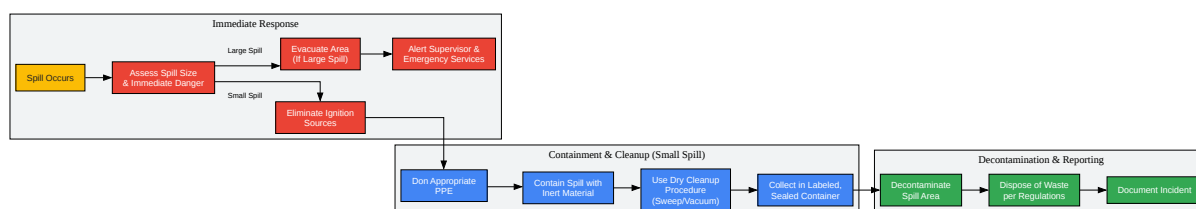
Protocol for Safe Handling:

- Preparation: Before handling, ensure that a safety shower and eye wash station are readily accessible.[7]
- Ventilation: Always work in a well-ventilated area, preferably within a chemical fume hood.[5][7]
- Personal Protective Equipment (PPE): Don the required PPE, including safety goggles, impervious gloves, and a lab coat.
- Dispensing: Avoid creating dust when weighing or transferring the solid material.[3]
- Hygiene: Wash hands thoroughly after handling the compound.[3] Do not eat, drink, or smoke in the work area.[3][4]
- End of Work: Clean the work area and decontaminate any equipment used.

Protocol for Disposal:

- Waste Collection: Dispose of the compound and any contaminated materials in an approved waste disposal plant.[3]
- Container Disposal: Dispose of the container as per local norms and regulations.[4]

Visual Workflow



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